

Dienogest-d4 deuterium positions

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Compound Focus: Dienogest-d4

Cat. No.: S12890175

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Technical Profile: Dienogest-d4

The table below summarizes the core technical information available for **Dienogest-d4**:

Property	Description
Common Name	Dienogest-d4 [1]
Molecular Formula	$C_{20}H_{21}D_4NO_2$ [1]
Molecular Weight	315.44 g/mol [1]
Parent Compound	Dienogest (DB09123) [2] [1]
Primary Application	Internal standard for quantitative analysis by LC-MS/MS, GC-MS, or NMR [1]
Research Purpose	For research use only. Not for human consumption [1].

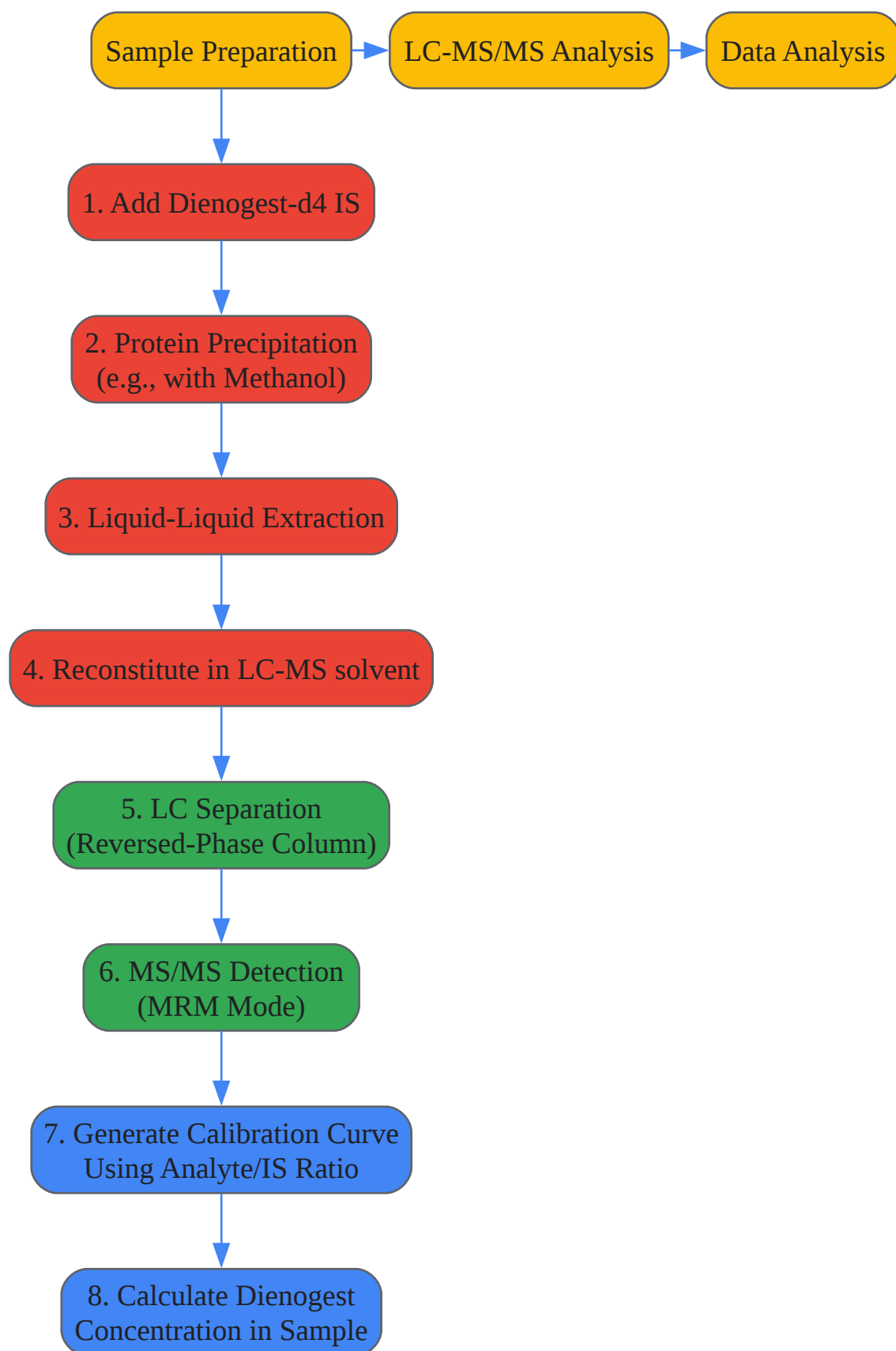
Rationale for Deuterated Internal Standards

Using a deuterated analog like **Dienogest-d4** as an internal standard is a gold standard practice in Mass Spectrometry (MS)-based bioanalysis. The core reasons for this approach are [3] [4]:

- **Nearly Identical Chemistry:** **Dienogest-d4** has virtually identical chemical and physical properties to unlabeled Dienogest. This means it behaves the same way during sample preparation, extraction, and chromatography, perfectly tracking the analyte.
- **Distinct Mass Difference:** The incorporation of four deuterium atoms increases the molecular mass of **Dienogest-d4**. This mass difference allows the mass spectrometer to easily distinguish between the analyte (Dienogest) and the internal standard (**Dienogest-d4**).
- **Compensation for Variability:** By adding a known amount of **Dienogest-d4** to a sample before processing, scientists can precisely measure the ratio of analyte to internal standard. This corrects for losses during sample preparation and variations in instrument response, leading to highly accurate and reproducible quantitative data.

Experimental Protocol for LC-MS/MS Quantification

The following workflow outlines a typical protocol for quantifying Dienogest in a biological matrix (e.g., plasma or serum) using **Dienogest-d4** as an internal standard. This method is adapted from general principles for steroid hormone analysis [3].



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Workflow for the quantitative analysis of Dienogest in biological samples using **Dienogest-d4** as an internal standard.

Key Considerations for the Protocol:

- **Chromatography (LC):** Typically uses a **reversed-phase C18 column** with a water/acetonitrile or water/methanol mobile phase gradient to separate Dienogest from other matrix components [3].
- **Mass Spectrometry (MS/MS):** Operates in **Multiple Reaction Monitoring (MRM)** mode for high sensitivity and specificity. The instrument first selects the precursor ion for Dienogest, fragments it via collision-induced dissociation (CID), and then monitors one or more characteristic product ions [3].
- **Method Validation:** Any bioanalytical method must be fully validated for parameters like specificity, accuracy, precision, and matrix effects according to regulatory guidelines (e.g., FDA/EMA) before use in studies.

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References

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